Proper Disposal Procedures for Pefabloc SC (AEBSF)

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Compound of Interest

Compound Name:	*Pefabloc*
CAS No.:	*2131171-67-8*
Cat. No.:	*B609890*

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This guide provides essential safety and logistical information for the proper disposal of **Pefabloc** SC, a serine protease inhibitor also known as 4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride (AEBSF). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before beginning any disposal-related tasks, ensure all relevant personnel are familiar with the following safety protocols. This information is derived from the product's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles conforming to approved standards such as EN166 (EU) or NIOSH (US).[1][2][3]
- Hand Protection: Use protective, disposable gloves.[1][2] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]

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- Body Protection: Wear a laboratory coat or long-sleeved clothing.[1][2][3]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard approved respirator.[5]

Safe Handling Practices:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][6]
- Avoid breathing in dust or vapors.[4][6]
- Prevent contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the laboratory work area.[1][2]
- Wash hands thoroughly after handling the chemical.[1][2]

Pefabloc SC Properties and Stability

Understanding the stability of **Pefabloc** SC in solution is crucial for managing waste. The following table summarizes key quantitative data regarding its properties.

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Parameter	Value / Condition	Stability / Notes
Working Concentration	0.1 to 1.0 mg/mL (0.4 to 4 mM) [2]	N/A
Aqueous Solubility	Up to 100 mg/mL[1]	N/A
Stock Solution Stability	100 mM in distilled water	Stable for 1-2 months when stored in aliquots at -15 to -25°C. These solutions are acidic.[1]
pH-Dependent Hydrolysis	pH ≥ 7.0	Pefabloc® SC undergoes hydrolysis, with the rate increasing at higher temperatures.[1]
pH 7.0 at +37°C	50% hydrolysis occurs in 6 hours.[1]	
pH 7.5 at +37°C	The half-life is reduced to 2 hours.[1]	

Step-by-Step Disposal Protocol

Pefabloc SC waste is classified as chemical waste and may be considered hazardous.[3][5] It must be disposed of in accordance with all applicable country, federal, state, and local regulations.[1][2][6]

1. Waste Collection and Segregation:

- Do Not Dispose in Sink: Never discard **Pefabloc** SC powder or solutions down the drain.[3][4][7] Prevent the chemical from entering sewers or contaminating ground and surface water.[3][5][7]
- Use Original Containers: Whenever possible, leave waste chemicals in their original containers.

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- Segregate Waste: Do not mix **Pefabloc** SC waste with other waste materials. Collect solid residues and unused reagents in suitable, clearly labeled containers for disposal.[7]
- Contaminated Materials: Handle uncleaned containers and other contaminated disposables (e.g., gloves, wipes) as you would the product itself.

2. Spill Management:

- In case of a spill, avoid dust formation.[3][5]
- Carefully sweep or shovel the solid material into a suitable container for disposal.[3][5]
- Ensure the affected area is cleaned carefully and there is adequate ventilation.[7]

3. Professional Disposal Service:

- The recommended method for final disposal is to engage a licensed professional waste disposal service.[4]
- Waste may be disposed of via a chemical incinerator equipped with an afterburner and scrubber.[4]
- Chemical waste generators are responsible for correctly classifying the waste to ensure complete and accurate disposal procedures are followed.[5]

Pefabloc Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Pefabloc** SC waste.

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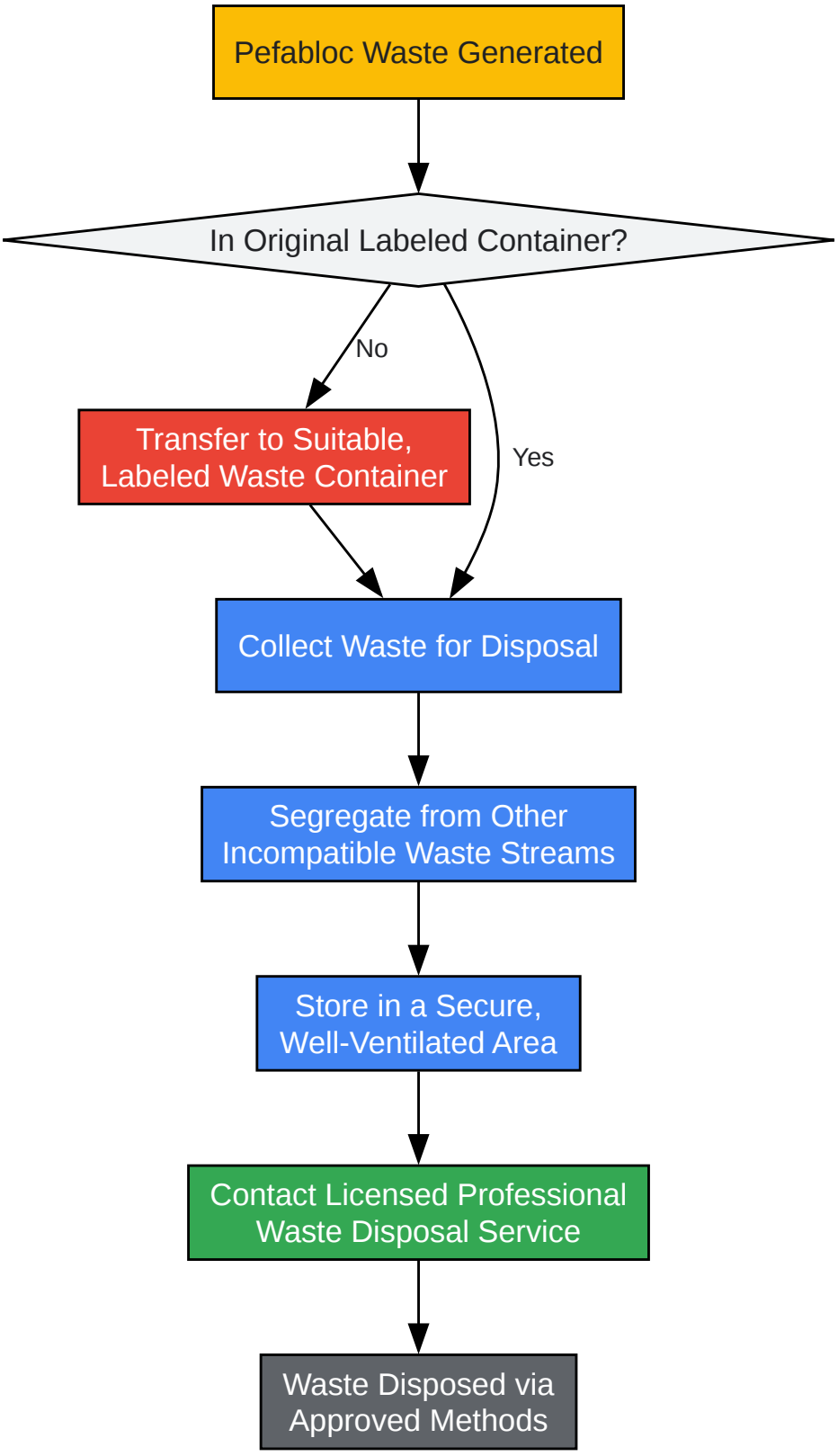

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Caption: **Pefabloc** SC Disposal Workflow.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.be [fishersci.be]
- 4. cfplus.cz [cfplus.cz]
- 5. fishersci.com [fishersci.com]
- 6. ubpbio.com [ubpbio.com]
- 7. pentapharm.com [pentapharm.com]

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